

Navigating the Landscape of Tenofovir Alafenamide-d6 Standards: A Technical Guide

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Compound of Interest

Compound Name: *Tenofovir alafenamide-d6*

Cat. No.: *B15565511*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Tenofovir alafenamide-d6** (TAF-d6) standards. It is designed to assist researchers, scientists, and drug development professionals in sourcing, understanding, and utilizing these critical reagents for bioanalytical and pharmacokinetic studies. This guide details the specifications of available standards, outlines common experimental protocols for their use, and illustrates the metabolic pathway of Tenofovir alafenamide.

Commercially Available Tenofovir Alafenamide-d6 Standards

The use of stable isotope-labeled internal standards is paramount for achieving accuracy and precision in quantitative bioanalysis using mass spectrometry. **Tenofovir alafenamide-d6** serves as an ideal internal standard for the quantification of Tenofovir alafenamide and its metabolites. Several suppliers offer TAF-d6 and related deuterated standards. The following tables summarize the key specifications of these commercially available products.

Supplier	Product Name	Catalog Number	CAS Number (Unlabeled)	Molecular Formula	Molecular Weight (g/mol)
Daicel Pharma Standards	Tenofovir Alafenamide – D6	DCTI-A-000101	379270-37-8	C ₂₁ H ₂₃ D ₆ N ₆ O ₅ P	482.51
BOC Sciences	Tenofovir Alafenamide-[d6] (possibility 1)	BLP-004579	1948247-77-5 (Labeled)	C ₂₁ H ₂₃ D ₆ N ₆ O ₅ P	482.5
Cayman Chemical	Tenofovir-d6	21071	1020719-94-1 (Labeled)	C ₉ H ₈ D ₆ N ₅ O ₄ P	293.3

Note: Cayman Chemical's Tenofovir-d6 is a metabolite standard, not the deuterated form of the prodrug Tenofovir Alafenamide.

Table 1: Specifications of Commercially Available **Tenofovir Alafenamide-d6** and Related Standards.[1][2]

Supplier	Purity Specification	Isotopic Purity	Storage Conditions
Daicel Pharma Standards	Data not publicly available; a sample Certificate of Analysis can be requested.	Not specified.	2-8 °C
BOC Sciences	Information available upon inquiry.	Not specified.	Information available upon inquiry.
Cayman Chemical	≥99% deuterated forms (d ₁ -d ₆)	≥99%	-20°C

Table 2: Quality and Storage Specifications for **Tenofovir Alafenamide-d6** and Related Standards.[1][3]

Experimental Protocols: Bioanalytical Methods

Using Deuterated Standards

Tenofovir alafenamide-d6 and other deuterated analogs are frequently employed as internal standards in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the pharmacokinetic analysis of Tenofovir alafenamide and its primary metabolite, Tenofovir. These methods are crucial for determining drug concentrations in biological matrices such as human plasma.

Example Protocol: Simultaneous Determination of Tenofovir Alafenamide and Tenofovir in Human Plasma by UPLC-MS/MS

This protocol is a composite based on published methodologies and serves as a representative example.[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Sample Preparation (Protein Precipitation)

- To 200 µL of human plasma, add an internal standard working solution containing Tenofovir alafenamide-d5 and Tenofovir-d6.[\[4\]](#)[\[5\]](#)
- Precipitate proteins by adding a suitable organic solvent (e.g., acetonitrile or methanol).
- Vortex the mixture thoroughly.
- Centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the UPLC-MS/MS system.

2. Liquid Chromatography Conditions

Parameter	Specification
Column	Waters Acquity UPLC HSS T3 (100 x 2.1 mm, 1.8 μ m) or equivalent
Mobile Phase A	2 mM ammonium acetate with 0.1% formic acid in water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Gradient	A time-programmed gradient elution is typically used.
Column Temperature	40 °C
Injection Volume	5-10 μ L

Table 3: Typical UPLC Parameters.[\[4\]](#)[\[5\]](#)

3. Mass Spectrometry Conditions

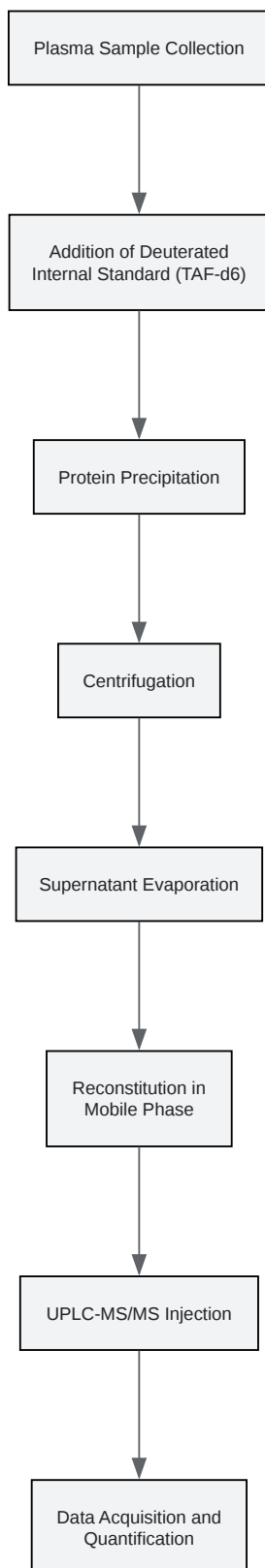
Parameter	Specification
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Tenofovir Alafenamide: m/z 477.2 $\rightarrow$ 346.1 Tenofovir: m/z 288.1 $\rightarrow$ 176.1
Internal Standards	TAF-d5 and TFV-d6 are commonly used.

Table 4: Typical Mass Spectrometry Parameters.[\[4\]](#)[\[6\]](#)

4. Method Validation

The method should be validated according to regulatory guidelines, assessing parameters such as linearity, accuracy, precision, selectivity, and stability.[\[4\]](#)[\[5\]](#)

Below is a workflow diagram illustrating the typical bioanalytical process.



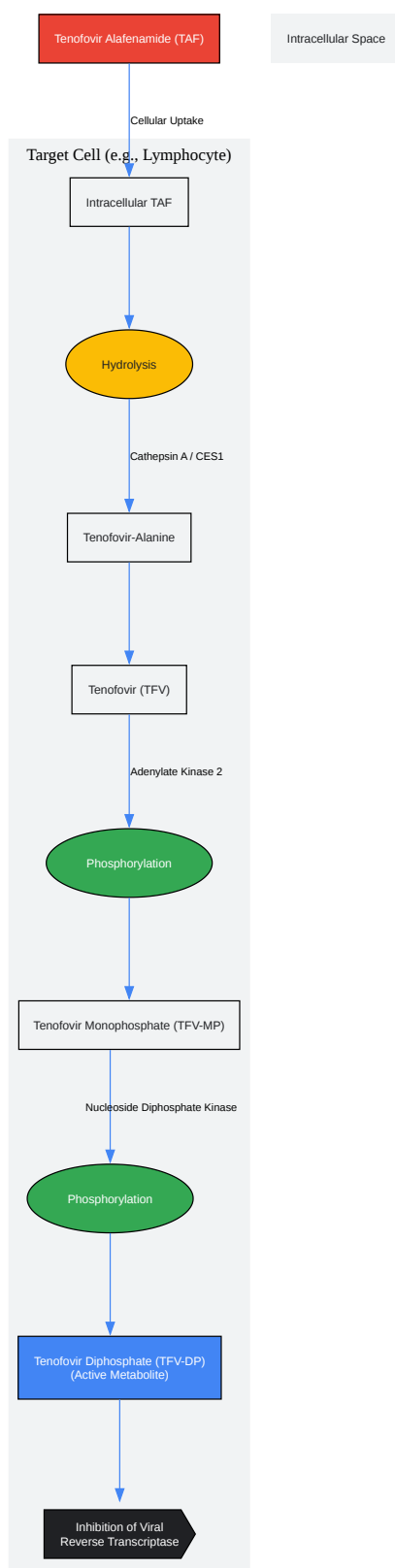
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Bioanalytical Workflow for TAF Quantification

Intracellular Activation Pathway of Tenofovir Alafenamide

Tenofovir alafenamide is a prodrug that is converted to its pharmacologically active form, Tenofovir diphosphate, within target cells.^[7] This intracellular activation is a multi-step process involving several enzymes. Understanding this pathway is crucial for interpreting pharmacokinetic and pharmacodynamic data.

The following diagram illustrates the key steps in the intracellular activation of Tenofovir alafenamide.



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Intracellular Activation of Tenofovir Alafenamide

The activation begins with the cellular uptake of TAF. Inside the cell, it is hydrolyzed by enzymes such as Cathepsin A in lymphocytes or Carboxylesterase 1 (CES1) in hepatocytes to form a Tenofovir-alanine conjugate.[8] This intermediate is then converted to Tenofovir. Subsequently, Tenofovir undergoes two phosphorylation steps, catalyzed by adenylate kinase 2 and nucleoside diphosphate kinase, to yield the active metabolite, Tenofovir diphosphate (TFV-DP).[7] TFV-DP acts as a competitive inhibitor of the viral reverse transcriptase, leading to chain termination and inhibition of viral replication.

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